

# Commercial Suppliers of DL-Phenylmercapturic acid-d2: A Technical Guide

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## Compound of Interest

Compound Name: *DL-Phenylmercapturic acid-d2*

Cat. No.: *B15557345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of **DL-Phenylmercapturic acid-d2**, a critical internal standard for various research and drug development applications. This document outlines key supplier information, detailed experimental protocols for its use, and logical workflows for procurement and application.

## Introduction to DL-Phenylmercapturic acid-d2

DL-Phenylmercapturic acid (PMA) is a metabolite of benzene and a biomarker for benzene exposure. Its deuterated analog, **DL-Phenylmercapturic acid-d2**, is widely used as an internal standard in analytical chemistry, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. The use of a stable isotope-labeled internal standard like **DL-Phenylmercapturic acid-d2** is crucial for accurate quantification of the non-labeled analyte in complex biological matrices such as urine, as it compensates for variations in sample preparation and instrument response.

## Commercial Supplier Data

The following table summarizes the currently identified commercial suppliers for **DL-Phenylmercapturic acid-d2** and related deuterated analogs. Researchers are advised to visit the supplier websites for the most up-to-date information and to request quotes for specific quantities.

Supplier	Product Name	Catalog Number	Purity/Isotopic Enrichment	Available Quantities
ChemicalBook	DL-S-PHENYLMERCAPTURIC ACID-3,3-D2	Not specified	Not specified	Inquire with suppliers listed on the platform
MedChemExpress	DL-Phenylmercapturic acid-d2	Not specified	Not specified	Available for quotation <a href="#">[1]</a>
MedChemExpress	DL-Phenylmercapturic acid-d5	HY-143368-S-d5	Not specified	Available for quotation

Note: Toronto Research Chemicals (now part of LGC) is a known supplier of a wide range of deuterated compounds and may be a valuable resource for custom synthesis or unlisted products. Direct inquiry is recommended.

## Experimental Protocols

The following protocols are derived from scientific literature and provide detailed methodologies for the use of **DL-Phenylmercapturic acid-d2** as an internal standard for the quantification of S-Phenylmercapturic acid (S-PMA) in human urine by LC-MS/MS.

### Protocol 1: Liquid-Liquid Extraction (LLE) based LC-MS/MS Method[2]

This protocol is adapted from a rapid and sensitive method for the quantification of S-PMA in human urine.

#### 3.1.1. Materials and Reagents

- **DL-Phenylmercapturic acid-d2** (Internal Standard, I.S.)
- S-Phenylmercapturic acid (S-PMA) analytical standard

- Ethyl acetate
- Formic acid
- Methanol
- Acetonitrile
- Deionized water
- Human urine samples

### 3.1.2. Preparation of Standard and Internal Standard Solutions

- Prepare a stock solution of S-PMA in methanol.
- Prepare a stock solution of **DL-Phenylmercapturic acid-d2** in methanol.
- Prepare working solutions of S-PMA and the internal standard by diluting the stock solutions with a suitable solvent (e.g., methanol or water).

### 3.1.3. Sample Preparation

- Thaw frozen urine samples at room temperature.
- To a 500  $\mu$ L aliquot of urine, add a known amount of the **DL-Phenylmercapturic acid-d2** internal standard solution.
- Acidify the sample by adding formic acid.
- Perform liquid-liquid extraction by adding ethyl acetate and vortexing.
- Centrifuge the sample to separate the organic and aqueous layers.
- Transfer the upper organic layer (ethyl acetate) to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

### 3.1.4. LC-MS/MS Analysis

- LC Column: C18 column
- Mobile Phase: A gradient of acetonitrile and water with 0.2% formic acid.[\[2\]](#)
- Flow Rate: 350  $\mu$ L/min[\[2\]](#)
- Injection Volume: 10  $\mu$ L
- MS Detection: Negative ion electrospray ionization (ESI-) with multiple reaction monitoring (MRM).
- MRM Transitions:
  - S-PMA: m/z 238 → 109[\[3\]](#)[\[4\]](#)
  - S-PMA-d5 (as an example for a deuterated standard): m/z 243 → 114[\[3\]](#)[\[4\]](#)

## Protocol 2: On-line Enrichment LC-MS/MS Method[\[3\]](#)

This method utilizes an on-line enrichment step to clean up and concentrate the sample prior to analytical separation.

### 3.2.1. Materials and Reagents

- **DL-Phenylmercapturic acid-d2** (Internal Standard)
- S-Phenylmercapturic acid (S-PMA) analytical standard
- Methanol
- Acetonitrile
- Formic acid
- Deionized water
- Human urine samples

### 3.2.2. Sample Preparation

- Add **DL-Phenylmercapturic acid-d2** internal standard to the urine sample.

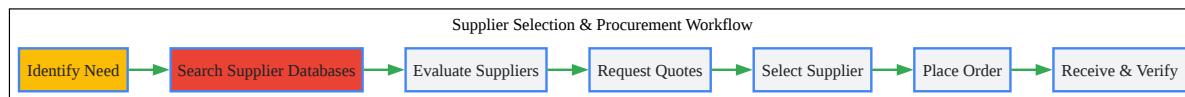
### 3.2.3. On-line Enrichment and LC-MS/MS Analysis

- Enrichment Column: Hypersil GOLD (20 mm x 2.1 mm, 12.0  $\mu\text{m}$ )[2]
- Enrichment Mobile Phase: 5:95 (v/v) Methanol: 0.2% Formic acid in water[2]
- Enrichment Flow Rate: 1.50 mL/min[2]
- Analytical Column: Hypersil GOLD (50 mm x 2.1 mm, 3.0  $\mu\text{m}$ )[2]
- Analytical Mobile Phase: Gradient of acetonitrile and 0.2% formic acid in water.[2]
- Analytical Flow Rate: 350  $\mu\text{L}/\text{min}$ [2]
- MS Detection: Negative ion ESI with MRM.

## Visualizations

## Workflow for Supplier Selection and Procurement

The following diagram illustrates a logical workflow for selecting and procuring **DL-Phenylmercapturic acid-d2**.

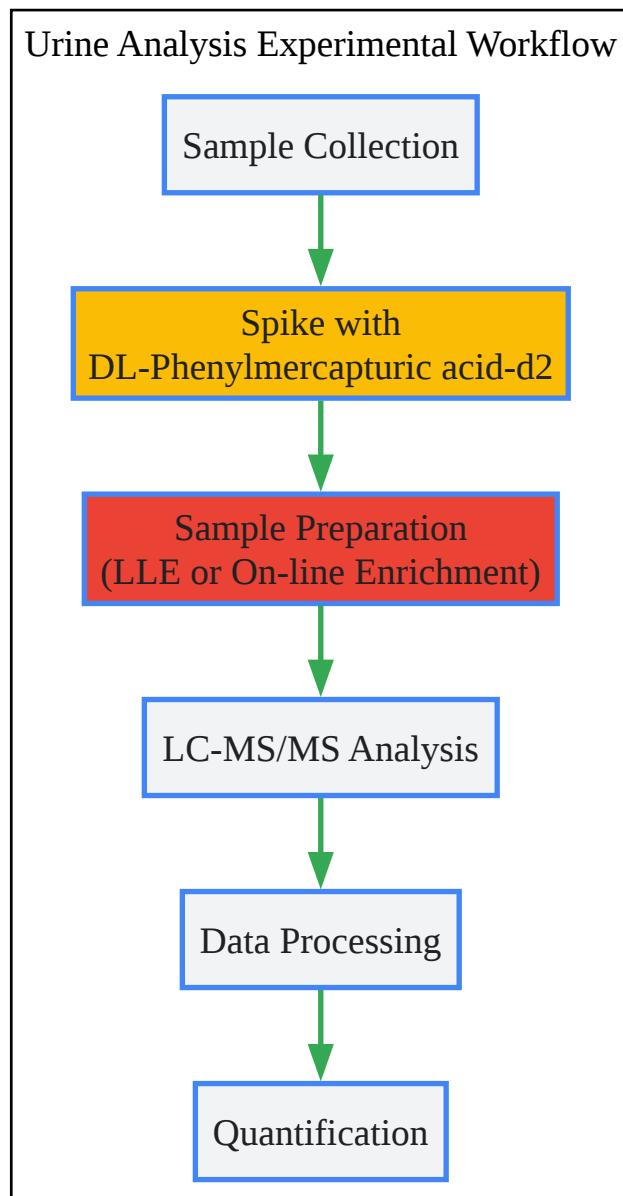


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Caption: A logical workflow for the selection and procurement of **DL-Phenylmercapturic acid-d2**.

## Experimental Workflow for Urine Analysis

This diagram outlines the key steps in the experimental protocol for analyzing S-Phenylmercapturic acid in urine using a deuterated internal standard.



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Caption: An experimental workflow for the quantification of S-PMA in urine.

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